

An In-depth Technical Guide to 2'-Nitrobenzanilide: Properties, Synthesis, and Applications

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	2'-Nitrobenzanilide
CAS No.:	728-90-5
Cat. No.:	B1580922

[Get Quote](#)

This guide provides a comprehensive technical overview of **2'-Nitrobenzanilide**, a versatile chemical intermediate. Tailored for researchers, scientists, and professionals in drug development, this document delves into the core physical and chemical properties, synthesis, reactivity, and potential applications of this compound, with a focus on its relevance in medicinal chemistry.

Molecular and Physicochemical Profile

2'-Nitrobenzanilide, with the systematic IUPAC name N-(2-nitrophenyl)benzamide, is an aromatic amide containing a nitro group on the aniline ring. This substitution pattern is crucial to its chemical behavior and synthetic utility.

Key Identifiers:

Identifier	Value
CAS Number	728-90-5
Molecular Formula	C ₁₃ H ₁₀ N ₂ O ₃
Molecular Weight	242.23 g/mol
InChI	InChI=1S/C13H10N2O3/c16-13(10-6-2-1-3-7-10)14-11-8-4-5-9-12(11)15(17)18/h1-9H,(H,14,16)
SMILES	C1=CC=C(C=C1)C(=O)NC2=CC=CC=C2[O-]

Physicochemical Properties:

A summary of the key physical and chemical properties of **2'-Nitrobenzanilide** is presented below. These properties are essential for its handling, purification, and use in chemical reactions.

Property	Value	Source
Melting Point	155-157 °C	ChemicalBook
Boiling Point (Predicted)	316.6 ± 25.0 °C	ChemicalBook
Density (Predicted)	1.344 ± 0.06 g/cm ³	ChemicalBook
pKa (Predicted)	12.23 ± 0.70	ChemicalBook
XLogP3	2.7	PubChem

Synthesis of 2'-Nitrobenzanilide

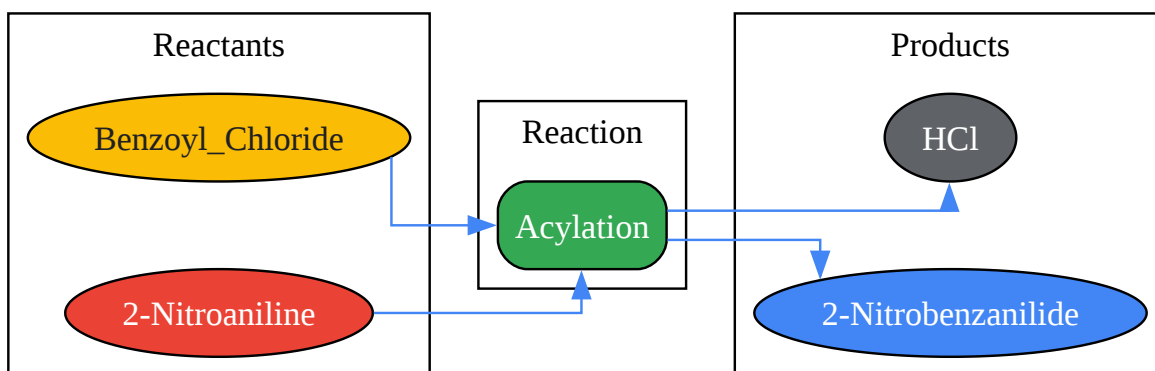
The synthesis of **2'-Nitrobenzanilide** typically involves the acylation of 2-nitroaniline with benzoyl chloride. This reaction is a standard method for the formation of an amide bond.

Experimental Protocol: Synthesis of 2'-Nitrobenzanilide

- **Reactant Preparation:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 2-nitroaniline in a suitable anhydrous solvent such as dichloromethane

or tetrahydrofuran.

- Addition of Base: Add an appropriate base, for instance, triethylamine or pyridine, to the solution to act as a scavenger for the hydrochloric acid byproduct.
- Acylation: Slowly add an equimolar amount of benzoyl chloride to the stirred solution at room temperature. The reaction is often exothermic, so cooling in an ice bath may be necessary to control the temperature.
- Reaction Monitoring: Monitor the progress of the reaction using thin-layer chromatography (TLC) until the starting materials are consumed.
- Work-up: Upon completion, quench the reaction with water. Separate the organic layer, and wash it sequentially with dilute hydrochloric acid, saturated sodium bicarbonate solution, and brine.
- Purification: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by recrystallization from a suitable solvent system, such as ethanol/water, to yield pure **2'-Nitrobenzanilide**.



[Click to download full resolution via product page](#)

Caption: Synthesis of **2'-Nitrobenzanilide** via acylation.

Spectroscopic Characterization

The structural elucidation of **2'-Nitrobenzanilide** is confirmed through various spectroscopic techniques. While detailed experimental spectra are best obtained from dedicated databases, the expected characteristic features are outlined below.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: The proton NMR spectrum is expected to show complex multiplets in the aromatic region (approximately 7.0-8.5 ppm) corresponding to the protons on the two benzene rings. The amide proton (N-H) will likely appear as a broad singlet at a downfield chemical shift.
- ^{13}C NMR: The carbon NMR spectrum will display distinct signals for the carbonyl carbon (around 165 ppm) and the aromatic carbons. The carbon bearing the nitro group will be significantly deshielded.

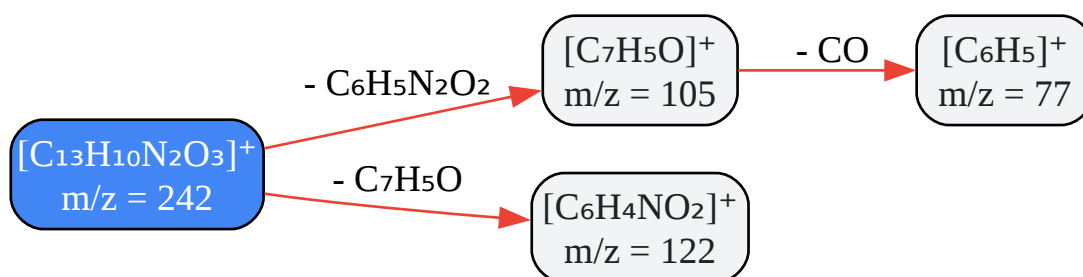
Infrared (IR) Spectroscopy

The IR spectrum provides valuable information about the functional groups present in the molecule.

Wavenumber (cm^{-1})	Assignment
~3300	N-H stretching (amide)
~1660	C=O stretching (amide I band)
~1540	N-H bending (amide II band)
~1520 and ~1350	Asymmetric and symmetric NO_2 stretching
3100-3000	Aromatic C-H stretching
1600-1450	Aromatic C=C stretching

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and fragmentation pattern. The electron ionization (EI) mass spectrum would show a molecular ion peak (M^+) at m/z 242. Common fragmentation pathways would involve the cleavage of the amide bond, leading to characteristic fragment ions.



[Click to download full resolution via product page](#)

Caption: Predicted mass spectrometry fragmentation of **2'-Nitrobenzanilide**.

Chemical Reactivity and Synthetic Utility

The chemical reactivity of **2'-Nitrobenzanilide** is primarily dictated by the interplay of the amide and the ortho-nitro group.

- **Reduction of the Nitro Group:** The nitro group can be readily reduced to an amino group using various reducing agents such as tin(II) chloride in hydrochloric acid or catalytic hydrogenation. This transformation yields 2'-aminobenzanilide, a key precursor for the synthesis of various heterocyclic compounds, including quinazolinones and benzodiazepines, which are important scaffolds in medicinal chemistry.
- **Reactions of the Amide Group:** The amide linkage is generally stable but can be hydrolyzed under strong acidic or basic conditions. The N-H proton can be deprotonated with a strong base, allowing for N-alkylation or other modifications.
- **Cyclization Reactions:** The ortho-positioning of the amino group (after reduction of the nitro group) and the amide functionality allows for intramolecular cyclization reactions to form various heterocyclic systems. This is a powerful strategy in the synthesis of complex molecules.

Applications in Drug Development

While **2'-Nitrobenzanilide** itself may not be a therapeutic agent, it serves as a valuable building block in the synthesis of pharmaceutically active compounds. The presence of the nitro group in many organic compounds is of great therapeutic significance.

- **Precursor for Heterocyclic Scaffolds:** As mentioned, the reduction of the nitro group opens up pathways to synthesize a variety of nitrogen-containing heterocycles. Many drugs and drug candidates are based on these core structures.
- **Fragment-Based Drug Discovery:** The benzanilide moiety is a common structural motif in many biologically active molecules. **2'-Nitrobenzanilide** and its derivatives can be used in fragment-based drug discovery approaches to design and synthesize novel inhibitors for various therapeutic targets.

Safety and Handling

As with any chemical, proper safety precautions should be taken when handling **2'-Nitrobenzanilide**.

- **GHS Hazard Statements:** It is classified as causing serious eye irritation.
- **Precautionary Measures:**
 - Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
 - Handle in a well-ventilated area or a chemical fume hood.
 - Avoid inhalation of dust and contact with skin and eyes.
 - In case of contact, rinse the affected area with plenty of water.
 - Store in a cool, dry, and well-ventilated place away from incompatible materials.

Always consult the specific Safety Data Sheet (SDS) for detailed and up-to-date safety information.

Conclusion

2'-Nitrobenzanilide is a synthetically versatile molecule with significant potential in organic synthesis and medicinal chemistry. Its well-defined physical and chemical properties, coupled with its reactivity, make it a valuable intermediate for the construction of complex molecular architectures, particularly heterocyclic systems of pharmaceutical interest. A thorough

understanding of its properties and reactivity is crucial for its effective and safe utilization in a research and development setting.

References

- PubChem. (n.d.). **2'-Nitrobenzanilide**. National Center for Biotechnology Information. Retrieved from [[Link](#)]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2'-Nitrobenzanilide: Properties, Synthesis, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1580922/docs#an-in-depth-technical-guide-to-2-nitrobenzanilide-properties-synthesis-and-applications>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check